

An In-depth Technical Guide to 1-[4-(pentyloxy)phenyl]ethan-1-ol

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Compound of Interest

Compound Name: 1-[4-(Pentyloxy)phenyl]ethan-1-ol

Cat. No.: B13256946

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This technical guide provides a comprehensive overview of **1-[4-(pentyloxy)phenyl]ethan-1-ol**, a chiral alcohol with significant potential as a versatile intermediate in synthetic organic chemistry. This document is intended for researchers, scientists, and professionals in drug development and materials science who require a detailed understanding of its synthesis, characterization, and potential applications.

Introduction and Chemical Identity

1-[4-(pentyloxy)phenyl]ethan-1-ol is an aromatic alcohol characterized by a phenyl ring substituted with a pentyloxy group and a 1-hydroxyethyl group. The presence of a chiral center at the carbinol carbon makes this molecule a valuable building block for the synthesis of enantiomerically pure compounds.

CAS Number:

- (1R)-1-[4-(pentyloxy)phenyl]ethanol: 125574-54-1^[1]
- Racemic **1-[4-(pentyloxy)phenyl]ethan-1-ol**: A specific CAS number for the racemic mixture is not readily available in common chemical databases.

The molecular structure features both a hydrogen bond donor (the hydroxyl group) and two hydrogen bond acceptors (the hydroxyl and ether oxygens), influencing its solubility and interaction with other molecules.

Physicochemical Properties

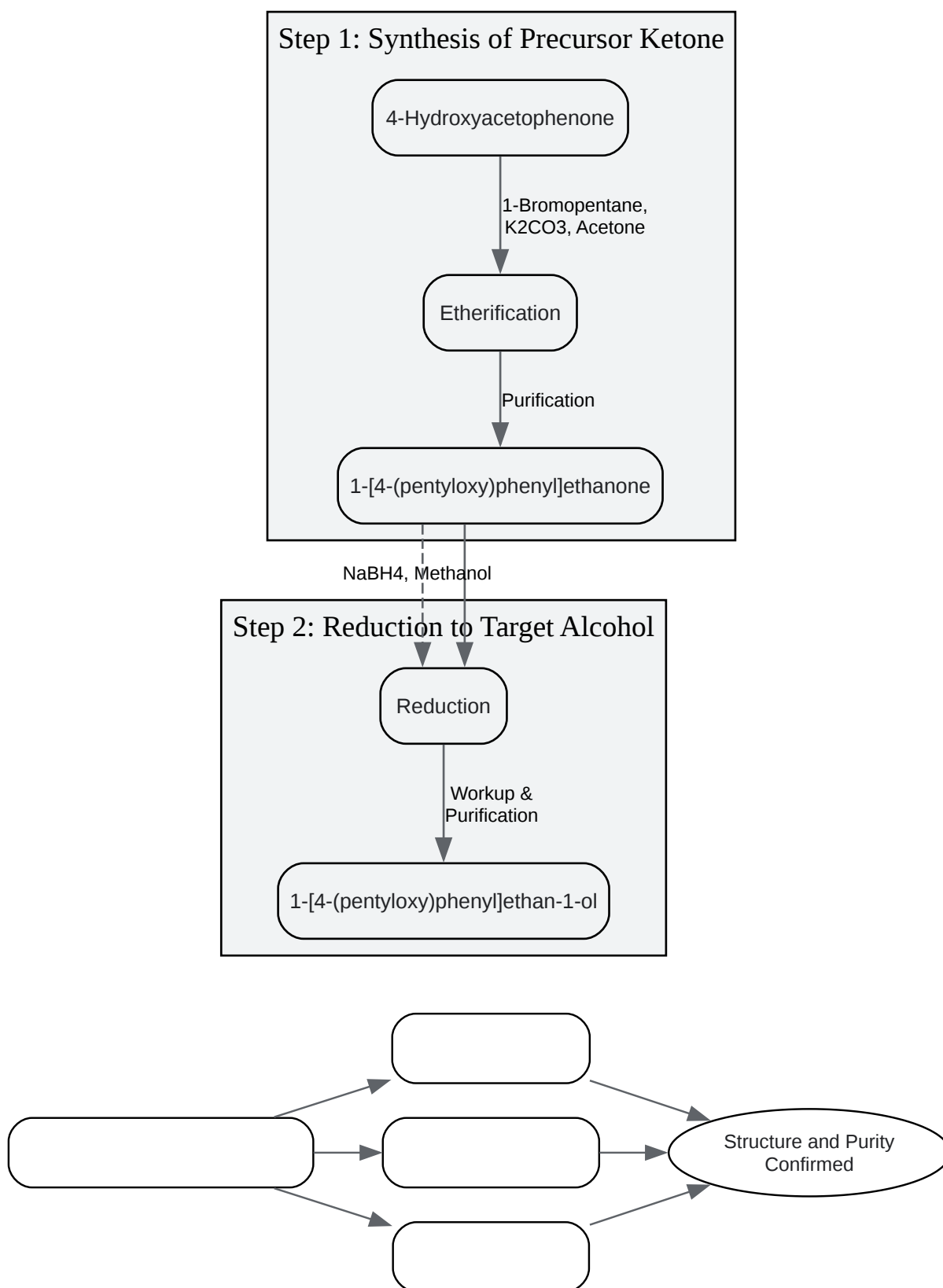
The following table summarizes the key computed physicochemical properties for (1R)-1-[4-(pentyloxy)phenyl]ethanol. These properties are essential for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C13H20O2	PubChem[1]
Molecular Weight	208.30 g/mol	PubChem[1]
XLogP3-AA	3.2	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	6	PubChem[1]
Exact Mass	208.146329876 Da	PubChem[1]
Topological Polar Surface Area	29.5 Å ²	PubChem[1]
Complexity	151	PubChem[1]

Synthesis and Methodologies

The primary and most direct route to **1-[4-(pentyloxy)phenyl]ethan-1-ol** is through the reduction of its corresponding ketone, 1-[4-(pentyloxy)phenyl]ethanone. This precursor is a stable and commercially available compound. The synthesis can be approached as a two-step process: etherification to form the ketone, followed by reduction to the target alcohol.

Workflow for the Synthesis of 1-[4-(pentyloxy)phenyl]ethan-1-ol



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Sources

- 1. (1R)-1-[4-(pentyloxy)phenyl]ethanol | C₁₃H₂₀O₂ | CID 25324369 - PubChem [pubchem.ncbi.nlm.nih.gov]
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